

hexahydroindan performance other bicyclic hydrocarbons

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Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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Comparative Physicochemical Properties

The table below summarizes available data for **hexahydroindan** and another relevant bicyclic hydrocarbon, a 6-azabicyclo[3.1.1]heptane (6-N-BCHeP) bioisostere, to illustrate key differences.

Property	Hexahydroindan (C ₉ H ₁₆) [1]	6-N-BCHeP (Bridged Bicyclic Bioisostere) [2]
Structure Type	Fused Bicyclic Hydrocarbon	Bridged Bicyclic Heteroaromatic Bioisostere
Molecular Formula	C ₉ H ₁₆	Not Specified (Contains Nitrogen)
Average Molecular Weight	124.227 g/mol	Not Specified
Predicted LogP	4.43 (High lipophilicity)	Designed for improved physicochemical profiles vs. flat aromatics
Rule of Five Compliance	Yes (Bioavailability predicted)	Designed to break the "rule-of-five" for new chemical space

Property	Hexahydroindan (C ₉ H ₁₆) [1]	6-N-BCHeP (Bridged Bicyclic Bioisostere) [2]
Number of Rings	2	2 (Bridged system)
Role/Application	Part of the human exposome; detected in blood.	Bioisosteric replacement for aromatic rings (e.g., piperazine).

The data shows a clear distinction: **hexahydroindan** is a simple, highly lipophilic hydrocarbon, while scaffolds like **6-N-BCHeP** are specifically engineered to overcome the limitations of traditional planar structures and access new, drug-like chemical space [2].

Rationale for Bicyclic Hydrocarbons in Drug Discovery

Bicyclic structures are valuable in medicinal chemistry. Bridged bicyclic systems can serve as **bioisosteres**—replacements for aromatic rings or saturated heterocycles that improve a drug candidate's properties [2]. Replacing a common piperazine ring with a 6-N-BCHeP, for example, alters key characteristics like molecular geometry and electron distribution, which can enhance selectivity, metabolic stability, or solubility [2].

Bicyclic scaffolds containing heteroatoms or specific functional groups can be tailored for functions such as **redox activity**. Dithia-bicyclic hydrocarbons show a high affinity for capturing electrons, especially in aqueous environments, making them suitable for drug carrier systems where a disulfide bond ruptures upon reduction to release a payload [3].

Experimental Insights

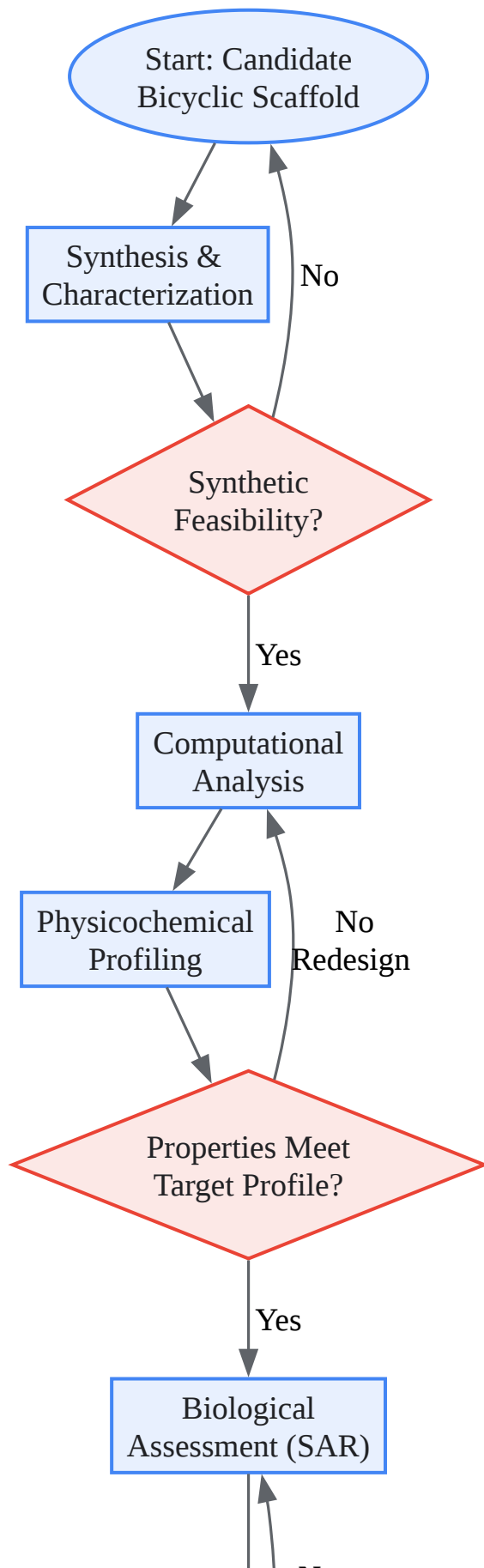
Detection of Hexahydroindan: **Hexahydroindan** has been identified in human blood as part of the "exposome"—the measure of all environmental exposures over a lifetime. It is not a naturally occurring metabolite but is detected in individuals exposed to the compound or its derivatives. Analysis is typically performed using mass spectrometry techniques like LC-MS/MS or GC-MS [1].

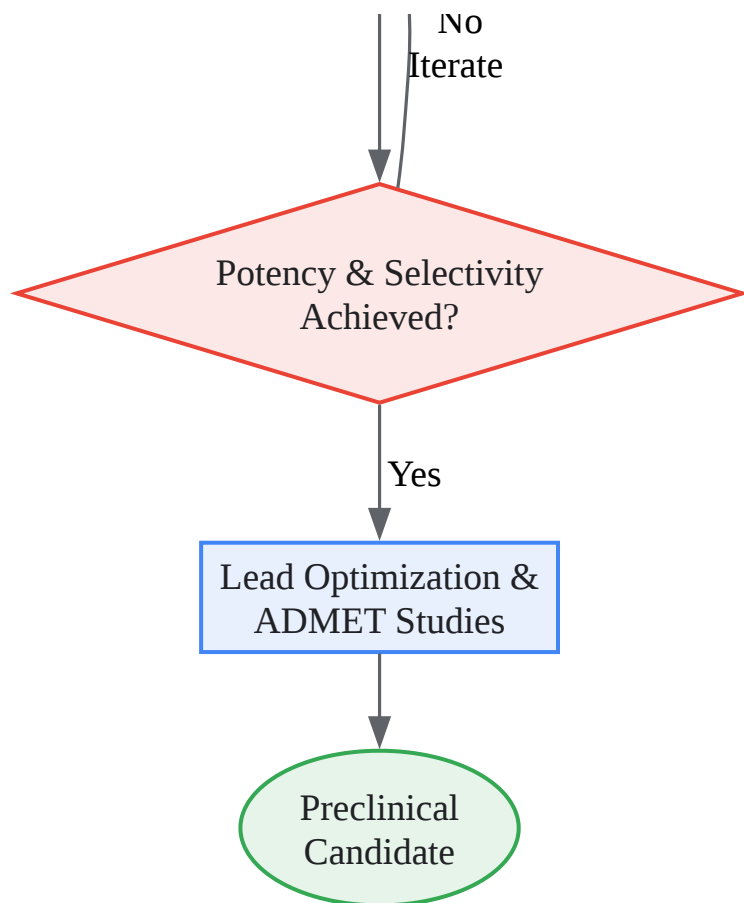
Synthesis of Bioisosteres: A visible light-mediated intramolecular [2+2] cycloaddition of aza-1,6-dienes has been developed to create bridged bicyclic bioisosteres. This method challenges the "rule-of-five" paradigm by selectively forming previously elusive 6-azabicyclo[3.1.1]heptanes (6-N-BCHeps). The protocol involves [2]:

- **Reaction Setup:** Using a photoredox catalyst under visible light irradiation.
- **Key Innovation:** Leveraging radical stabilization strategies to favor bridged bicycles over the traditionally favored fused bicycles.
- **Outcome:** Provides a general synthesis for substituted 6-N-BCHeps, enabling substitution at every position around the ring for extensive structure-activity relationship (SAR) studies.

Experimental Workflow for Bicyclic Compound Evaluation

The following diagram outlines a generalized workflow for evaluating and comparing the performance of bicyclic hydrocarbons in a drug discovery context.





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This workflow shows the multi-stage, iterative process from initial synthesis to a potential preclinical candidate, highlighting key decision points [2] [3].

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References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. Breaking the “rule-of-five” to access Bridged Bicyclic ... [chemrxiv.org]
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